

3-Hydroxybutyronitrile safety and hazards

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Compound of Interest

Compound Name: **3-Hydroxybutyronitrile**

Cat. No.: **B154976**

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An In-depth Technical Guide on the Safety and Hazards of **3-Hydroxybutyronitrile**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Hydroxybutyronitrile (CAS RN: 4368-06-3), also known as 3-hydroxybutanenitrile or β -hydroxybutyronitrile, is a bifunctional organic compound containing both a hydroxyl and a nitrile group.^{[1][2]} It serves as a valuable intermediate in various organic syntheses.^[1]

This document provides a comprehensive overview of the known safety and hazard information for **3-Hydroxybutyronitrile**. It is crucial to distinguish this compound from the similarly named but structurally different 3-Hydroxypropionitrile (Ethylene cyanohydrin, CAS RN: 109-78-4), for which significantly more safety data is publicly available. The information herein pertains specifically to **3-Hydroxybutyronitrile** unless otherwise noted as a general characteristic of the aliphatic nitrile class. All handling of this chemical should be conducted with the assumption of its potential hazards, following strict laboratory safety protocols.

Chemical and Physical Properties

The fundamental physical and chemical properties of **3-Hydroxybutyronitrile** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₇ NO	[2]
Molecular Weight	85.10 g/mol	[2]
CAS Number	4368-06-3	[2]
Appearance	Liquid	[1]
Boiling Point	214 °C (lit.)	[1]
Density	0.976 g/mL at 25 °C (lit.)	[1]
Refractive Index	n _{20/D} 1.429 (lit.)	[1]
Synonyms	3-hydroxybutanenitrile, beta-hydroxybutanenitrile	[2]

Hazard Identification and Classification

Based on available data, **3-Hydroxybutyronitrile** is classified as an irritant. The Globally Harmonized System (GHS) classification is detailed in the table below.

Hazard Class	Hazard Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation	[2]

Primary Hazards:

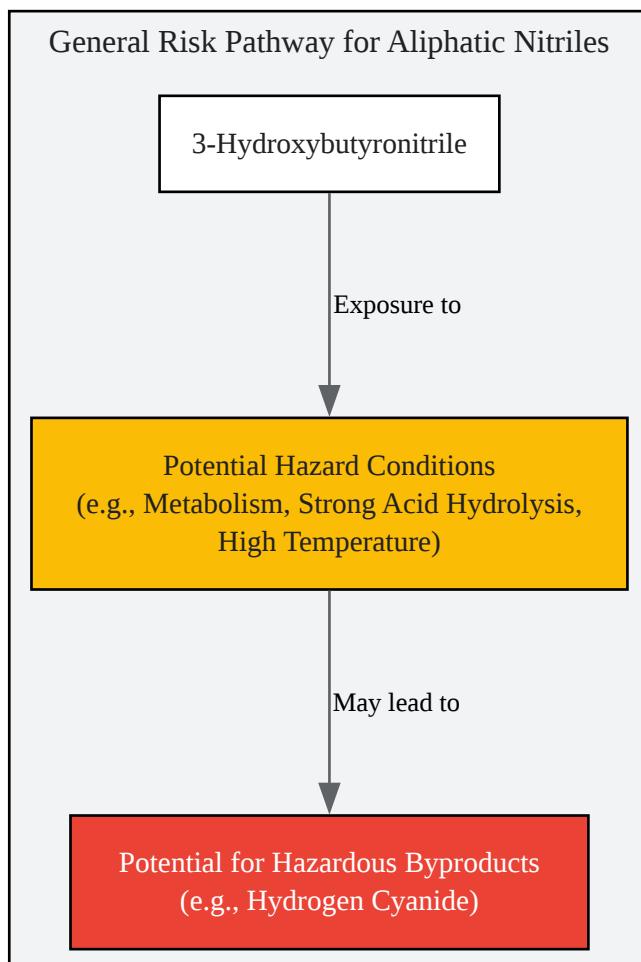
- Skin Irritation: Direct contact with the skin can cause irritation.[\[2\]](#)
- Eye Irritation: Can cause serious irritation upon contact with the eyes.[\[2\]](#)

- Respiratory Irritation: Inhalation of vapors or mists may lead to irritation of the respiratory system.[2]

Toxicological Information

Detailed experimental toxicological studies, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values, for **3-Hydroxybutyronitrile** are not available in the reviewed literature. Its hazard assessment is primarily based on its GHS classification as an irritant.[2]

While no specific data exists for the metabolism of **3-Hydroxybutyronitrile**, it is a general concern that some nitriles can release hydrogen cyanide (HCN) under certain conditions, such as upon heating or contact with strong acids, or through metabolic pathways in the body.[3][4] This is a theoretical risk for the chemical class, and personnel should handle the compound accordingly.



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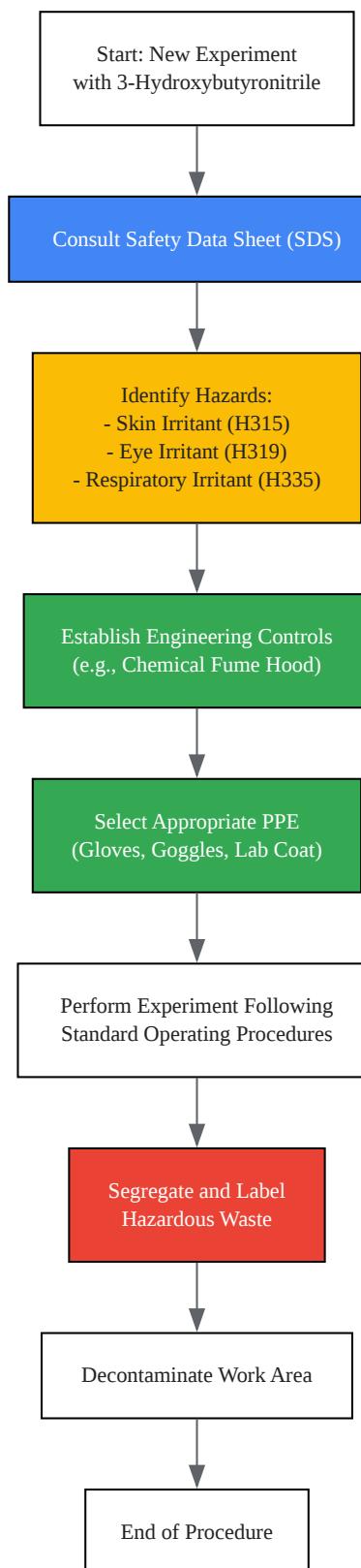
Caption: General theoretical risk pathway for aliphatic nitriles.

Reactivity and Stability

- Chemical Stability: The compound is generally stable under normal laboratory temperatures and pressures.[3]
- Conditions to Avoid: Avoid exposure to high temperatures, strong acids, strong bases, and strong oxidizing agents.[3][5]
- Incompatible Materials: Strong oxidizing agents, acids, and bases.[3][4]
- Hazardous Decomposition Products: Thermal decomposition may produce toxic gases and fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides.[3] Under certain conditions, the release of hydrogen cyanide is also a possibility.[3][4]

Safe Handling and Exposure Control

A systematic approach is mandatory when handling **3-Hydroxybutyronitrile**. Researchers must familiarize themselves with the hazards via the Safety Data Sheet (SDS) before commencing any work.

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Caption: Recommended workflow for safely handling **3-Hydroxybutyronitrile**.

Engineering Controls

- Ventilation: All work with **3-Hydroxybutyronitrile** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[5][6]
- Safety Equipment: An eyewash station and a safety shower should be readily accessible in the immediate work area.[7]

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling **3-Hydroxybutyronitrile**.[5][6]

Protection Type	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or a face shield.	[5][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat. Ensure gloves are inspected before use.	[5][6]
Respiratory Protection	If working outside a fume hood or if aerosol generation is likely, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.	[6]

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[5]
- Keep away from incompatible materials such as strong acids, bases, and oxidizing agents. [5]

First Aid and Emergency Procedures

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.	[7][8][9]
Skin Contact	Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.	[7][8][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[7][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[7][8][9]

Fire-Fighting Measures

- **Extinguishing Media:** Use dry chemical powder, alcohol-resistant foam, or carbon dioxide. Water spray can be used to cool fire-exposed containers.[4][10]
- **Specific Hazards:** The compound is combustible.[4] Combustion will produce irritating and toxic fumes, including nitrogen oxides and potentially hydrogen cyanide.[3][11] Containers

may rupture when heated.[3]

- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[11]

Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear appropriate personal protective equipment (PPE), including respiratory protection. Ensure adequate ventilation.[4]
- Containment and Cleanup: Absorb the spill with an inert material such as sand, earth, or vermiculite.[4] Collect the material into a suitable, labeled container for hazardous waste disposal. Do not allow the substance to enter drains or waterways. Wash the spill area thoroughly after material pickup is complete.[11]

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